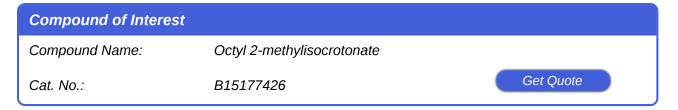


A Comparative Analysis of Octyl 2-Methylisocrotonate and Other Leading Fragrance Esters

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For Researchers, Scientists, and Drug Development Professionals: An In-depth Guide to the Performance and Characteristics of Key Fragrance Esters

In the intricate world of fragrance chemistry, the selection of appropriate esters is paramount to achieving desired scent profiles, performance, and stability. This guide provides a comprehensive comparative analysis of **Octyl 2-methylisocrotonate** against a selection of widely used fragrance esters: Benzyl Acetate, Ethyl Butyrate, Linalyl Acetate, and Methyl Salicylate. This objective comparison, supported by experimental data and detailed methodologies, is intended to assist researchers and professionals in making informed decisions for fragrance formulation and development.

Comparative Performance Data

The following table summarizes the key physicochemical properties and performance characteristics of the selected fragrance esters. Data has been compiled from various scientific and technical sources to provide a comparative overview.



Property	Octyl 2- methylisocr otonate (and related isomers)	Benzyl Acetate	Ethyl Butyrate	Linalyl Acetate	Methyl Salicylate
Molecular Formula	C13H24O2	C9H10O2[1]	C6H12O2[2]	C12H20O2[3] [4][5]	C8H8O3[6]
Molecular Weight (g/mol)	212.33	150.18[7]	116.16[8]	196.29[5][9] [10]	152.15[6]
Odor Profile	Fruity, herbaceous, slightly waxy	Sweet, fruity, floral (jasmine)[11]	Fruity (pineapple- like)[8][12]	Floral, sweet, slightly citrusy (bergamot- lavender)[3] [9][10]	Sweet, minty (wintergreen) [13][14]
Boiling Point	~251-253 (for octyl crotonate)	212-215[7]	120-121[2] [12]	220[9][10][15]	220-224[6]
Flash Point	~118 (for octyl crotonate)	102[7]	26[2][12]	85-94[5][15]	96-101[16]
Vapor Pressure (mmHg @ 25°C)	~0.0168 (for octyl crotonate)	0.15[7]	~13.9 (calculated)	~0.02[10]	0.0343[13]
Solubility in Water	Very low	Slightly soluble (0.31 g/100 mL)[11]	Sparingly soluble	Insoluble[15]	Slightly soluble[13]
Odor Threshold	Data not available	2-270 ppb[1] [17]	~1 ppb (in water)[18]	~1 ppm[4]	Data not available



Experimental Protocols

To ensure the reproducibility and validity of comparative fragrance analysis, standardized experimental protocols are essential. Below are detailed methodologies for key experiments cited in this guide.

Gas Chromatography-Mass Spectrometry (GC-MS) for Fragrance Component Analysis

Objective: To separate, identify, and quantify the individual volatile compounds within a fragrance mixture.

Methodology:

- Sample Preparation: A dilute solution of the fragrance ester is prepared in a suitable solvent (e.g., ethanol) at a concentration of approximately 1%. For complex fragrance mixtures, a headspace sampling technique can be employed to analyze the volatile components.[19]
- Instrumentation: A gas chromatograph coupled with a mass spectrometer (GC-MS) is used.
 The GC is equipped with a capillary column suitable for the separation of volatile organic compounds (e.g., a non-polar or medium-polar column).
- GC Conditions:
 - Injector Temperature: 250°C
 - Carrier Gas: Helium or Hydrogen at a constant flow rate.
 - Oven Temperature Program: An initial temperature of 50°C is held for 2 minutes, then ramped up to 250°C at a rate of 10°C/minute, and held for 5 minutes.
 - Transfer Line Temperature: 280°C
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 35-350.[19]



Source Temperature: 230°C

 Data Analysis: The resulting chromatogram displays peaks corresponding to individual compounds. The mass spectrum of each peak is compared to a reference library (e.g., NIST) for identification. Quantification is performed by integrating the peak areas and comparing them to an internal standard.[20]

Sensory Evaluation of Fragrance Esters

Objective: To assess and compare the olfactory characteristics of different fragrance esters using a trained sensory panel.

Methodology:

- Panelist Selection and Training: A panel of 10-15 individuals is selected based on their olfactory acuity and ability to describe scents. Panelists undergo training to familiarize themselves with a standardized fragrance vocabulary and evaluation techniques.
- Sample Preparation: Fragrance esters are diluted to a non-irritating concentration (e.g., 1-5%) in an odorless solvent like ethanol or dipropylene glycol. Samples are presented on smelling strips (mouillettes) or in glass vials.
- Testing Environment: The evaluation is conducted in a well-ventilated, odor-free room to prevent sensory fatigue and cross-contamination of scents.[21]
- Evaluation Procedure:
 - Panelists are presented with one sample at a time in a randomized order to avoid bias.
 - They are instructed to sniff the sample from a standardized distance.
 - Panelists rate the intensity of the fragrance on a labeled magnitude scale (e.g., from 0 = no odor to 9 = extremely strong).
 - They then provide a qualitative description of the odor profile using a predefined list of descriptors (e.g., fruity, floral, sweet, green, etc.).
 - A break of at least 1 minute is taken between samples to prevent olfactory adaptation.



 Data Analysis: The intensity ratings are averaged across all panelists for each fragrance ester. The frequency of use for each descriptor is also calculated to create a sensory profile for each compound. Statistical analysis (e.g., ANOVA) can be used to determine significant differences between the esters.

Visualizing Olfactory Signaling

The perception of fragrance is a complex process initiated by the interaction of odorant molecules with olfactory receptors in the nasal cavity. This interaction triggers a signaling cascade that ultimately leads to the perception of a specific scent in the brain.



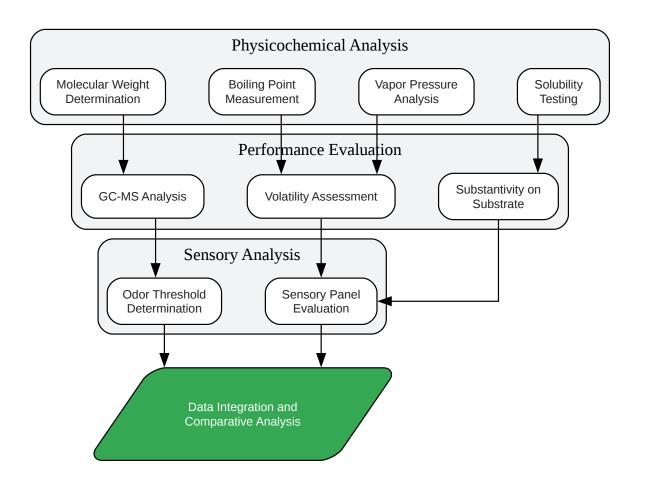
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Caption: Generalized olfactory signal transduction pathway.

Experimental Workflow for Comparative Analysis

The logical flow of a comparative analysis of fragrance esters involves several key stages, from initial characterization to final sensory evaluation.





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